WAY-161503: A Technical Guide for Serotonin Research

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Compound of Interest

Compound Name:	*(Rac)-WAY-161503 hydrochloride*
CAS No.:	*75704-24-4*
Cat. No.:	*B160667*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

WAY-161503, chemically identified as (4aR)-8,9-dichloro-2,3,4,4a-tetrahydro-1H-pyrazino[1,2-a]quinoxalin-5(6H)-one, is a potent and selective serotonin 5-HT2C receptor agonist.[1][2] Its utility as a tool compound in neuroscience research is well-established, primarily due to its ability to probe the physiological and behavioral roles of the 5-HT2C receptor. This guide provides a comprehensive overview of WAY-161503, including its pharmacological properties, detailed experimental protocols for its use, and a summary of its effects on intracellular signaling pathways. The information presented herein is intended to equip researchers with the necessary knowledge to effectively utilize WAY-161503 in their investigations of the serotonin system.

Pharmacological Profile

WAY-161503 exhibits high affinity and functional potency at the human 5-HT2C receptor. Its selectivity profile has been characterized across various serotonin receptor subtypes, demonstrating a preference for the 5-HT2C receptor over the 5-HT2A and 5-HT2B receptors.

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Binding Affinity

The binding affinity of WAY-161503 has been determined through radioligand binding assays. The compound displaces both agonist and antagonist radioligands from the human 5-HT2C receptor, with Ki values in the low nanomolar range.

Receptor Subtype	Radioligand	Ki (nM)	Reference
Human 5-HT2C	[^{125}I]DOI (agonist)	3.3 ± 0.9	
	[^{3}H]Mesulergine (antagonist)	32 ± 6	[2]
	-	4	[3]
Human 5-HT2A	[^{125}I]DOI	18	[1][2]
Human 5-HT2B	[^{3}H]5-HT	60	[1][2]

Functional Activity

WAY-161503 acts as a full agonist at the 5-HT2C receptor, stimulating downstream signaling pathways. Its functional potency has been assessed through various in vitro assays, including inositol phosphate (IP) formation, calcium mobilization, and arachidonic acid release.

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Receptor Subtype	Assay	EC50 (nM)	Efficacy (Emax)	Reference
Human 5-HT2C	[³H]Inositol Phosphate Formation	8.5	Full Agonist	[1]
	Calcium Mobilization	0.8	Full Agonist	[1][2]
	Arachidonic Acid Release	38	77%	[1][2]
	-	12	-	[3]
Human 5-HT2B	[³H]Inositol Phosphate Formation	6.9	Agonist	[1]
	Calcium Mobilization	1.8	Agonist	[1][2]
Human 5-HT2A	[³H]Inositol Phosphate Formation	802	Weak Partial Agonist	[1][2]
	Calcium Mobilization	7	Potent Agonist	[1][2]
	HEK293 Cells	7.3	-	

Signaling Pathways

Activation of the 5-HT2C receptor by WAY-161503 initiates intracellular signaling cascades primarily through the Gq/11 family of G proteins. This leads to the activation of phospholipase C (PLC) and subsequent production of inositol trisphosphate (IP3) and diacylglycerol (DAG), resulting in intracellular calcium mobilization. Additionally, WAY-161503 has been shown to stimulate phospholipase A2 (PLA2), leading to the release of arachidonic acid.

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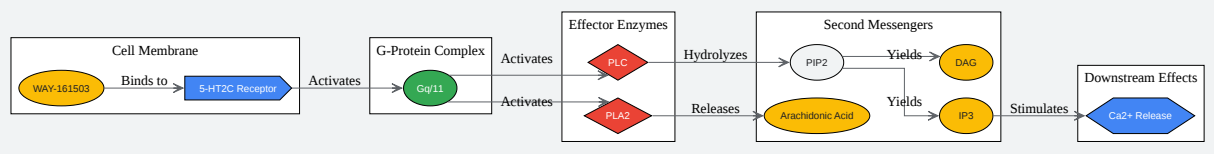

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WAY-161503 activated 5-HT2C receptor signaling cascade.

Experimental Protocols

The following sections provide detailed methodologies for key experiments involving WAY-161503.

In Vitro Radioligand Binding Assay

This protocol describes the determination of the binding affinity (Ki) of WAY-161503 for serotonin receptors.

Objective: To determine the inhibitory constant (Ki) of WAY-161503 at human 5-HT2A, 5-HT2B, and 5-HT2C receptors.

Materials:

- Cell membranes from Chinese hamster ovary (CHO) cells stably expressing the human 5-HT2A, 5-HT2B, or 5-HT2C receptor.
- Radioligands: [^{125}I]DOI for 5-HT2A and 5-HT2C receptors, [^{3}H]5-HT for 5-HT2B receptors.
- WAY-161503
- Incubation buffer (e.g., 50 mM Tris-HCl, pH 7.4)
- Non-specific binding control (e.g., high concentration of a non-labeled ligand)

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- Glass fiber filters
- Scintillation cocktail
- Scintillation counter

Procedure:

- Prepare serial dilutions of WAY-161503.
- In a reaction tube, combine the cell membranes, radioligand, and either buffer (for total binding), WAY-161503 dilution, or non-specific binding control.
- Incubate the mixture at a specific temperature (e.g., 25°C) for a defined period (e.g., 60 minutes).
- Terminate the reaction by rapid filtration through glass fiber filters.
- Wash the filters with ice-cold incubation buffer to remove unbound radioligand.
- Place the filters in scintillation vials with scintillation cocktail.
- Quantify the radioactivity using a scintillation counter.
- Calculate the specific binding by subtracting the non-specific binding from the total binding.
- Determine the IC50 value (concentration of WAY-161503 that inhibits 50% of specific radioligand binding) by non-linear regression analysis.
- Calculate the Ki value using the Cheng-Prusoff equation: Ki = IC50 / (1 + [L]/Kd), where [L] is the concentration of the radioligand and Kd is its dissociation constant.

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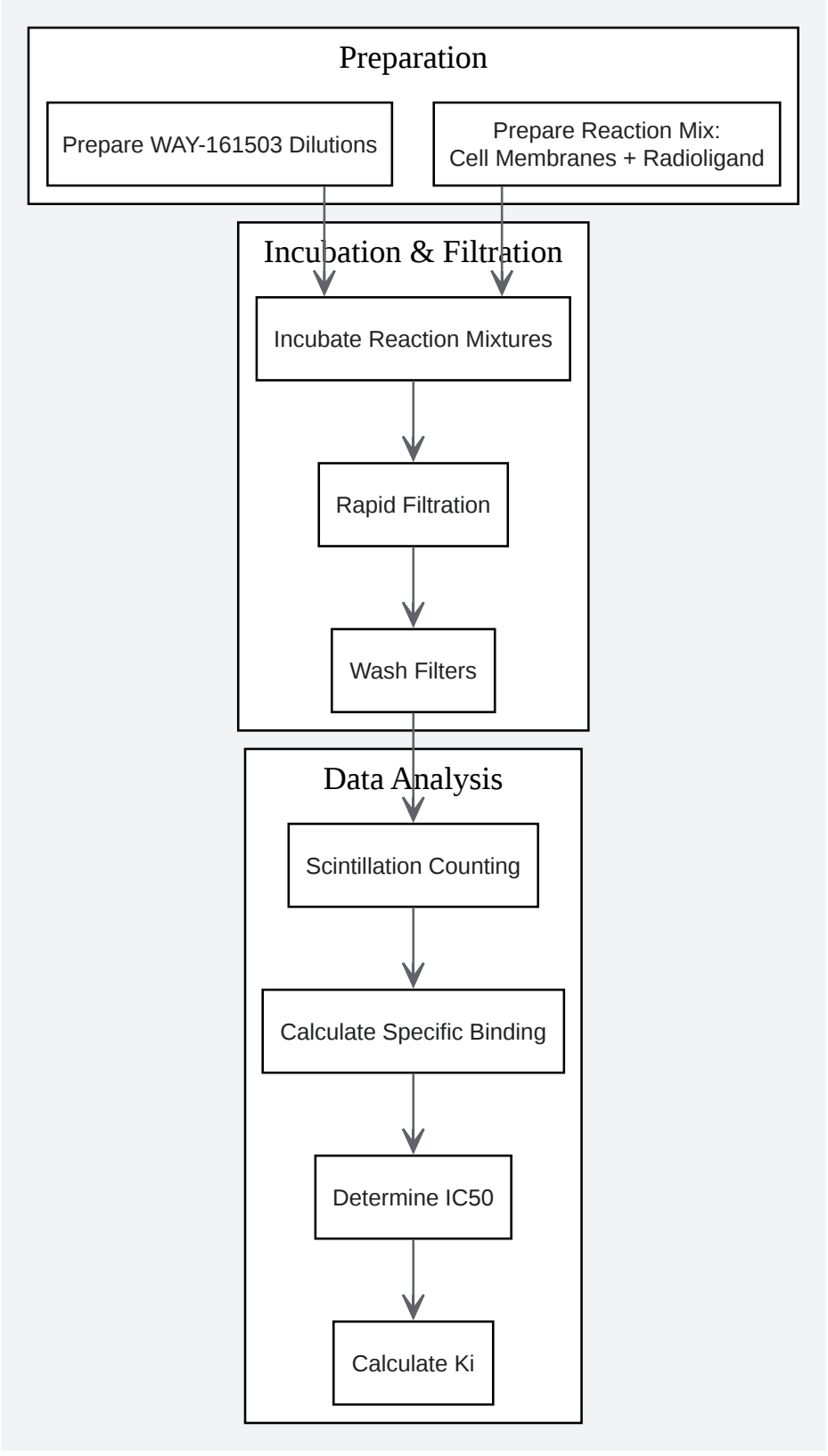

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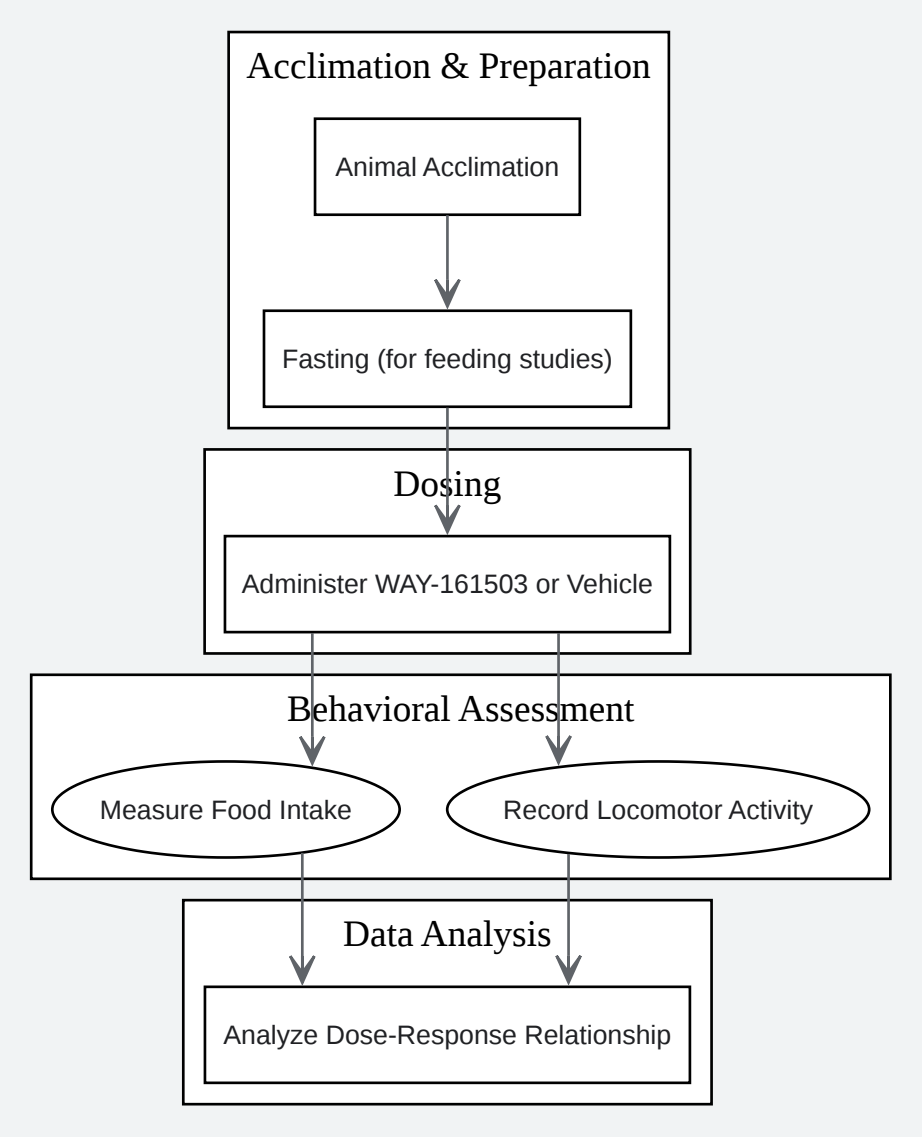

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References

- 1. researchgate.net [researchgate.net]

- 2. Antiobesity-like effects of the 5-HT2C receptor agonist WAY-161503 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
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